

Application Notes and Protocols: High-Temperature Dyeing of Polyester with Disperse Orange 25

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Compound of Interest

Compound Name: Disperse orange 25

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These application notes provide a comprehensive overview and detailed protocols for the high-temperature dyeing of polyester substrates using **Disperse Orange 25** (C.I. 11227). This document is intended for use in research and development settings.

Introduction

Disperse Orange 25 is a monoazo disperse dye characterized by its red-light orange hue. It is primarily used for dyeing hydrophobic synthetic fibers, most notably polyester.^{[1][2]} Due to the compact and crystalline structure of polyester fibers, high temperatures (typically 130°C) are required to swell the fibers, allowing the non-ionic, sparingly water-soluble dye molecules to penetrate and fix within the polymer matrix.^{[3][4]} This high-temperature exhaust dyeing method ensures good dye uptake, and excellent fastness properties. The chemical structure of **Disperse Orange 25** is 3-[N-ethyl-4-[(4-nitrophenyl)diazenyl]anilino]propanenitrile.^[5]

Properties of Disperse Orange 25

A summary of the key properties of **Disperse Orange 25** is provided in the table below.

Property	Value	References
C.I. Name	Disperse Orange 25	[1]
C.I. Number	11227	[1]
CAS Registry Number	31482-56-1	[1]
Molecular Formula	C ₁₇ H ₁₇ N ₅ O ₂	[1][5]
Molecular Weight	323.35 g/mol	[1][5]
Appearance	Orange uniform powder	[1]
Solubility	Soluble in acetone and alcohol	[6]
λ_{max}	457 nm	
Melting Point	170 °C (decomposes)	

High-Temperature Exhaust Dyeing Protocol

This protocol details the standard high-temperature, high-pressure exhaust dyeing method for polyester fabric with **Disperse Orange 25**.

Materials and Equipment

- Polyester fabric
- **Disperse Orange 25**
- Dispersing agent (e.g., anionic)
- Acetic acid (or a suitable buffer system)
- Sodium hydrosulfite
- Sodium hydroxide
- Non-ionic detergent
- High-temperature dyeing apparatus (e.g., laboratory-scale jet dyeing machine)

- Beakers, graduated cylinders, and stirring rods
- pH meter
- Heating and stirring plate
- Water bath

Experimental Procedure

The high-temperature dyeing process for polyester with **Disperse Orange 25** involves three main stages: pre-treatment, dyeing, and after-treatment (reduction clearing).

Before dyeing, it is crucial to remove any impurities such as oils, waxes, and sizes from the polyester fabric that could impede dye uptake.

- Prepare a scouring bath containing 5 g/L of a non-ionic detergent and 2 g/L of sodium carbonate.^[7]
- Submerge the polyester fabric in the bath and heat to 60°C for 30 minutes.^[7]
- Rinse the fabric thoroughly with warm water, followed by a cold water rinse.
- Allow the fabric to air dry or use a laboratory oven at a low temperature.
- Dye Dispersion Preparation: Create a paste by mixing the required amount of **Disperse Orange 25** powder with an equal amount of a dispersing agent and a small quantity of cold water.^[7] Stir until a smooth, lump-free paste is formed, then dilute with warm water (40-50°C).^[7]
- Dye Bath Setup: Fill the dyeing vessel with water (a liquor ratio of 1:10 to 1:15 is common).^[3] Add a dispersing agent and acetic acid to adjust the pH to a range of 4.5-5.5.^{[3][8][9]}
- Fabric Loading: Introduce the pre-treated polyester fabric into the dye bath at approximately 60°C.^[7] Allow the machine to run for 10-15 minutes to ensure the fabric is thoroughly wetted.^[7]
- Dye Addition: Add the prepared dye dispersion to the bath.

- Temperature Increase: Raise the temperature of the dye bath from 60°C to 130°C at a controlled rate of 1.5-2.0°C per minute.[\[3\]](#)[\[7\]](#)
- Dyeing: Maintain the temperature at 130°C for 45-60 minutes to facilitate dye diffusion and fixation.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Cooling: Cool the dye bath down to 70-80°C at a rate of approximately 2°C per minute.[\[7\]](#)
Drain the dye bath.
- Rinsing: Rinse the dyed fabric with hot water, followed by a cold water rinse.[\[7\]](#)

This step is essential to remove any unfixed dye from the fabric surface, thereby improving wash fastness.

- Prepare a new bath at 50°C.[\[7\]](#)
- Add sodium hydroxide (2 g/L) and sodium hydrosulfite (2-3 g/L) to the bath.[\[7\]](#)
- Increase the temperature to 70-80°C and treat the fabric for 15-20 minutes.[\[7\]](#)
- Drain the bath and rinse the fabric thoroughly with hot water, followed by a final cold water rinse.
- Dry the fabric.

Quantitative Data Summary

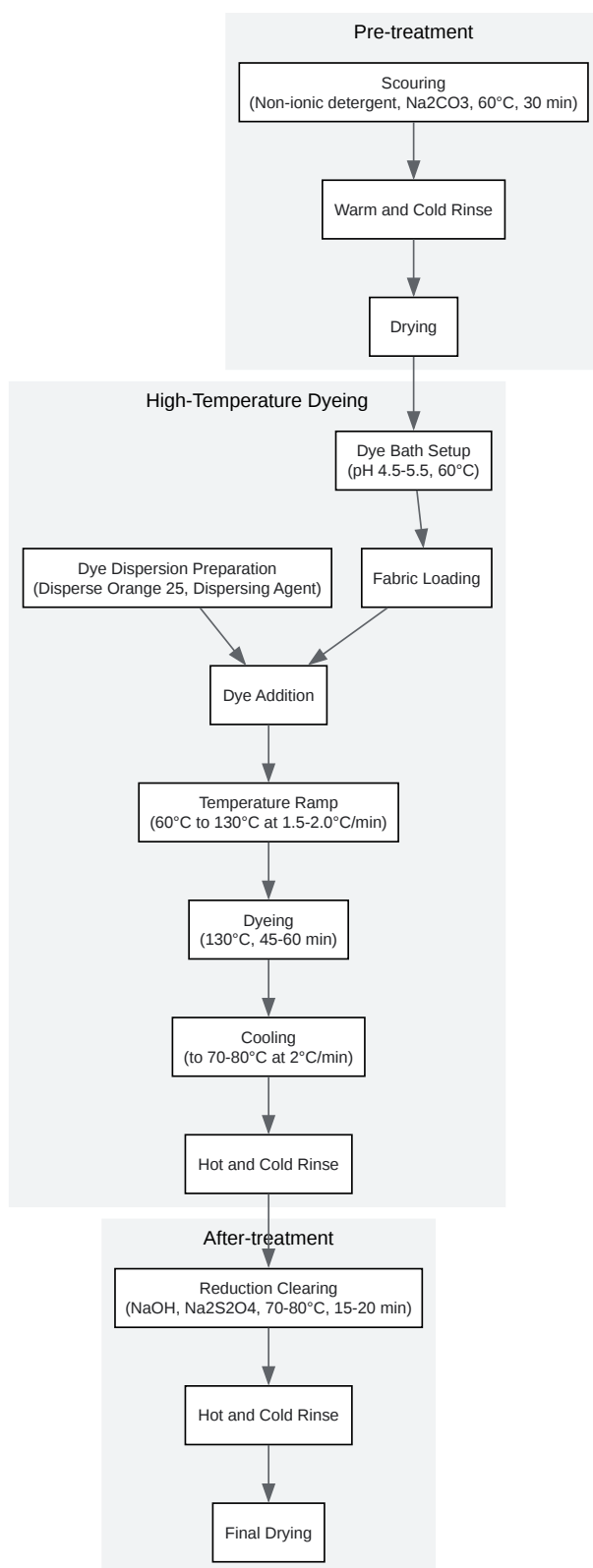
The following table summarizes the key quantitative parameters for the high-temperature exhaust dyeing of polyester with **Disperse Orange 25**.

Parameter	Value/Range	Unit	Purpose	References
Scouring Temperature	60	°C	Removal of impurities	[7]
Scouring Time	30	minutes	---	[7]
Dyeing pH	4.5 - 5.5	Optimal for dye exhaustion	[3][8][9]	
Initial Dyeing Temperature	60	°C	Fabric wetting and chemical addition	[7]
Heating Rate	1.5 - 2.0	°C/minute	Ensures level dyeing	[3][7]
Final Dyeing Temperature	130	°C	Swells fibers for dye penetration	[3][8][9]
Dyeing Time at 130°C	45 - 60	minutes	Dye diffusion and fixation	[7][8][9]
Cooling Rate	~2	°C/minute	Prevents fabric creasing	[7]
Reduction Clearing Temperature	70 - 80	°C	Removal of unfixed surface dye	[7]
Reduction Clearing Time	15 - 20	minutes	---	[7]
Liquor Ratio	1:10 - 1:15	[3]		

Visualizations

Experimental Workflow

The following diagram illustrates the complete experimental workflow for dyeing polyester with **Disperse Orange 25** using the high-temperature exhaust method.

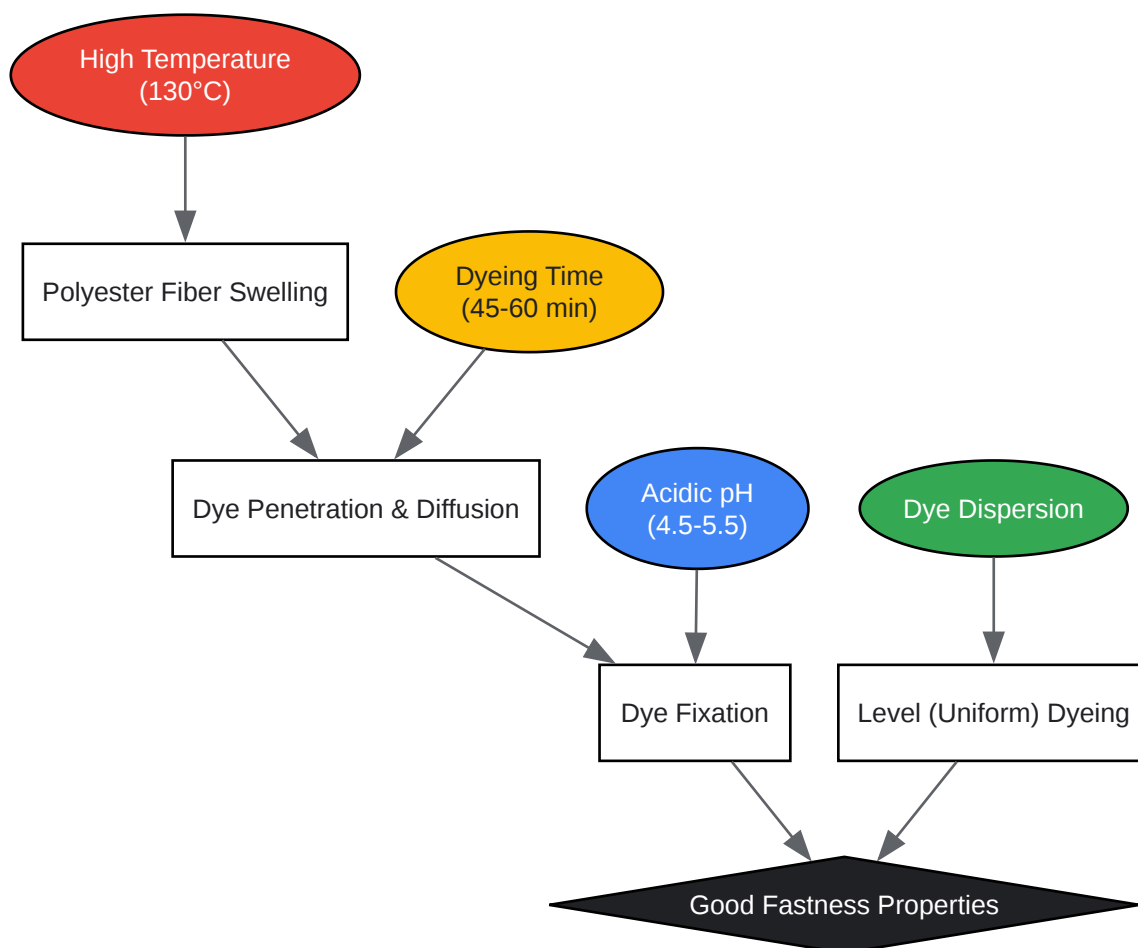


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Caption: Workflow for High-Temperature Dyeing of Polyester.

Logical Relationship of Dyeing Parameters

The interplay of key parameters is critical for successful high-temperature dyeing. The following diagram illustrates these relationships.



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Caption: Key Parameter Interdependencies in Polyester Dyeing.

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